

Technical Support Center: Glove Selection for Handling Bromine and its Compounds

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Compound of Interest

Compound Name: **BROMINE**

Cat. No.: **B1232223**

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This guide provides comprehensive information for researchers, scientists, and drug development professionals on selecting the appropriate glove materials for safely handling **bromine** and its various organic and inorganic compounds.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **bromine** and its compounds?

A1: **Bromine** is a highly corrosive and toxic substance. Direct contact can cause severe skin burns and eye damage.^[1] Inhalation of **bromine** vapor can lead to respiratory tract irritation, and in high concentrations, can be fatal. Many organic and inorganic **bromine** compounds also pose significant health risks, including toxicity, corrosivity, and reactivity. It is crucial to consult the Safety Data Sheet (SDS) for each specific compound before handling.

Q2: Which glove materials are generally recommended for handling **bromine**?

A2: For handling liquid **bromine**, fluorinated rubber gloves are often recommended.^[2] For aqueous solutions of **bromine** ("**bromine** water"), nitrile and neoprene gloves are considered suitable.^[2] However, the choice of glove material ultimately depends on the specific **bromine** compound, its concentration, the duration of exposure, and the nature of the work (e.g., incidental splash or immersion).

Q3: What is the difference between permeation, degradation, and breakthrough time?

A3:

- Permeation is the process by which a chemical passes through a glove material on a molecular level.
- Degradation refers to the physical changes in the glove material when it comes into contact with a chemical, such as swelling, cracking, or becoming brittle.
- Breakthrough time is the time it takes for a chemical to be detected on the inside of the glove after it has been exposed on the outside. A longer breakthrough time indicates a more protective glove material for a specific chemical.

Q4: Can I reuse disposable gloves after working with **bromine** or its compounds?

A4: No, disposable gloves should never be reused after handling hazardous chemicals like **bromine** and its compounds. They are designed for single use and should be disposed of properly immediately after a task is completed or if contamination is suspected.

Q5: What should I do if **bromine** or a **bromine** compound comes into contact with my gloves?

A5: If you suspect your gloves have been contaminated, you should immediately and safely remove them, wash your hands thoroughly, and put on a new pair of gloves. Contaminated gloves should be disposed of as hazardous waste according to your institution's guidelines.

Glove Material Chemical Compatibility Data

The following table summarizes the chemical resistance and breakthrough times of various glove materials when exposed to **bromine** and select **bromine** compounds. This data is compiled from various sources and should be used as a guide. It is crucial to consult the specific glove manufacturer's data and perform an internal risk assessment before use.

Chemical Compound	Glove Material	Breakthrough Time (minutes)	Degradation Rating
Bromine (anhydrous liquid)	Butyl Rubber	> 480	Excellent
Viton®	> 480	Excellent	
Neoprene	< 10	Not Recommended	
Nitrile	< 10	Not Recommended	
Natural Rubber (Latex)	< 10	Not Recommended	
Bromine Water (Saturated Solution)	Nitrile	> 480	Excellent
Neoprene	> 480	Excellent	
1-Bromopropane	Viton®	> 480	Excellent
Butyl Rubber	> 480	Excellent	
Nitrile	30 - 44	Fair	
Bromoform	Viton®	> 240	Good
Benzyl Bromide	Teflon®	> 480	Excellent
Viton®	> 480	Excellent	

Note: "Not Recommended" indicates that the material is unsuitable for use with the specified chemical. Breakthrough times can be affected by factors such as glove thickness, temperature, and the concentration of the chemical.

Experimental Protocol: Testing Glove Material Compatibility (Based on ASTM F739)

This protocol outlines a standardized method for determining the breakthrough time and permeation rate of a chemical through a protective glove material.

Objective: To quantitatively measure the resistance of a glove material to permeation by a specific **bromine** compound under conditions of continuous contact.

Materials:

- Permeation test cell (as specified in ASTM F739)
- Glove material specimen
- Challenge chemical (the **bromine** compound to be tested)
- Collecting medium (a gas or liquid that will not affect the glove material)
- Analytical instrument capable of detecting low concentrations of the challenge chemical in the collecting medium (e.g., gas chromatograph, mass spectrometer)
- Controlled temperature and humidity environment

Procedure:

- Specimen Preparation: Carefully cut a specimen from the palm area of the glove to be tested. Ensure the specimen is free of defects.
- Test Cell Assembly: Securely clamp the glove material specimen in the permeation test cell, dividing the cell into two chambers: the challenge chamber and the collection chamber.
- Introduction of Challenge Chemical: Introduce the **bromine** compound into the challenge chamber, ensuring it is in continuous contact with the outer surface of the glove specimen.
- Collection and Analysis: Pass the collecting medium through the collection chamber at a constant flow rate. Continuously or periodically analyze the collecting medium using the analytical instrument to detect the presence of the challenge chemical.
- Data Recording: Record the time at which the challenge chemical is first detected in the collecting medium. This is the breakthrough time. Continue to measure the concentration of the challenge chemical in the collecting medium over time to determine the steady-state permeation rate.

- Degradation Assessment: After the test, visually inspect the glove material specimen for any signs of degradation, such as swelling, discoloration, or embrittlement.

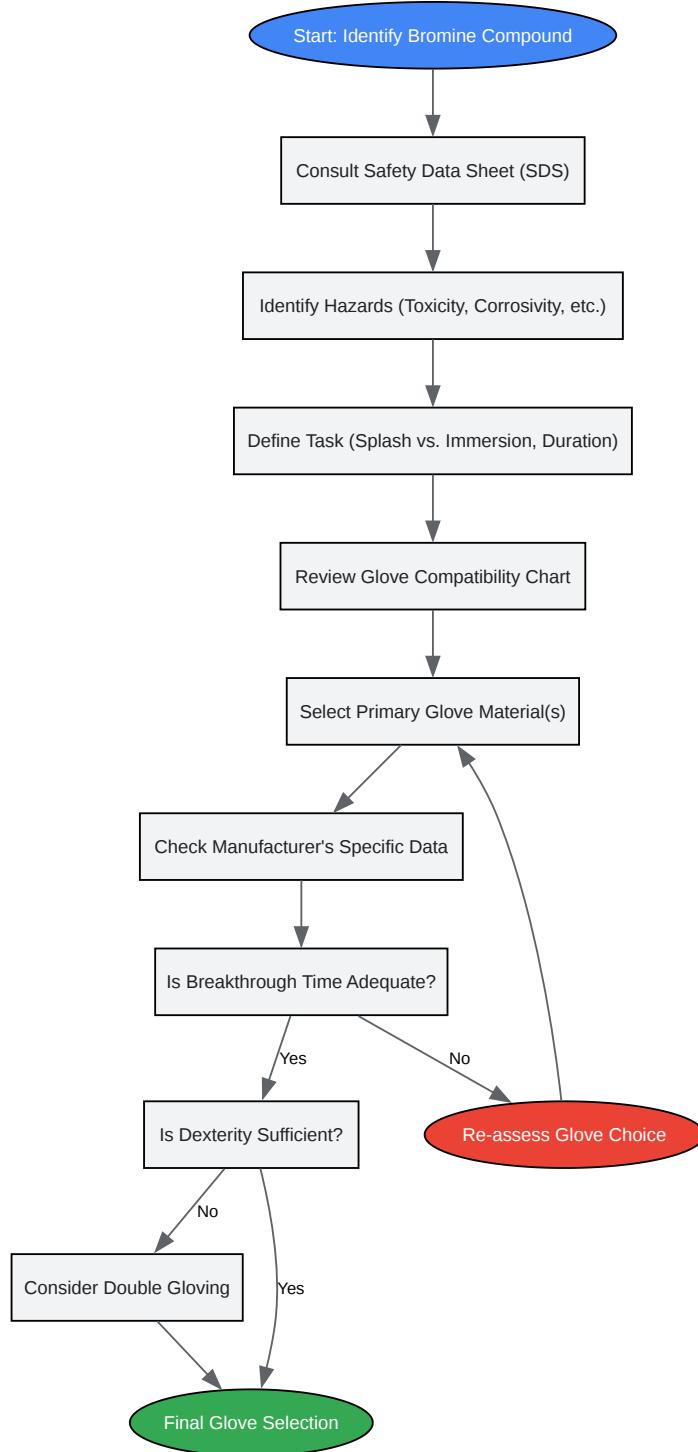
Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Action(s)
Gloves feel stiff or brittle after short-term use.	The glove material is not resistant to the specific bromine compound being used, leading to rapid degradation.	Immediately replace the gloves with a more chemically resistant material. Consult the compatibility chart and the SDS for the compound.
A chemical odor is detected inside the gloves.	Permeation has occurred, and the chemical has broken through the glove material.	Immediately remove the gloves, wash your hands thoroughly, and select a glove material with a longer breakthrough time for that chemical.
Gloves appear swollen or have changed color.	This is a sign of chemical degradation. The protective barrier of the glove has been compromised.	Dispose of the gloves as hazardous waste and select a more appropriate glove material.
Skin irritation or rash develops after using gloves.	This could be an allergic reaction to the glove material (e.g., latex) or a result of chemical permeation.	Discontinue use of that glove type. Consider hypoallergenic alternatives like nitrile. If skin irritation persists, seek medical attention.
Difficulty with fine motor tasks while wearing gloves.	The gloves may be too thick, reducing dexterity.	Consider using a thinner gauge glove of the same material if the breakthrough time is still acceptable for the task. Alternatively, double-gloving with a thinner, more dexterous inner glove and a more robust outer glove may be an option.

Glove Selection Workflow

The following diagram illustrates a logical workflow for selecting the appropriate glove material when working with **bromine** and its compounds.

Glove Selection Workflow for Bromine and its Compounds

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Caption: A flowchart outlining the decision-making process for selecting appropriate gloves.

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References

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